

High-Performance Adhesives: Formulation and Application of Tris(6-isocyanatohexyl)isocyanurate

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Compound of Interest

Compound Name: Tris(6-isocyanatohexyl)isocyanurate

Cat. No.: B1205225

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Application Note & Protocol

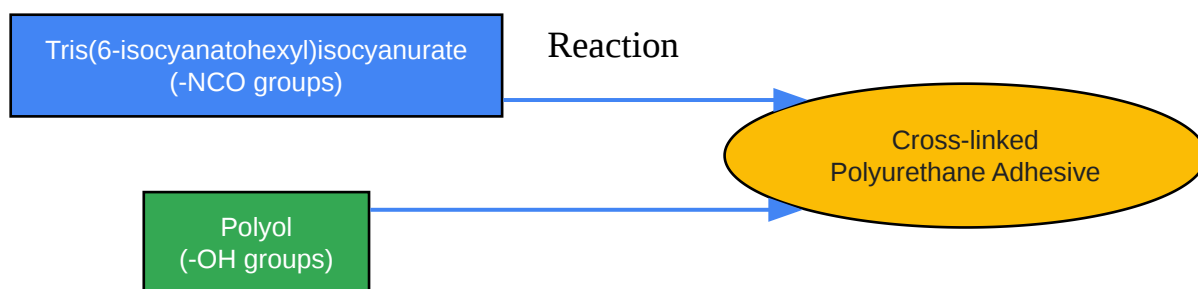
Audience: Researchers, scientists, and drug development professionals.

Introduction

Tris(6-isocyanatohexyl)isocyanurate, a trimer of hexamethylene diisocyanate (HDI), is a key component in the formulation of high-performance polyurethane (PU) adhesives. Its aliphatic nature and trifunctional isocyanate structure contribute to adhesives with excellent weather resistance, chemical resistance, durability, and strong adhesion to a variety of substrates.^[1] This document provides detailed application notes and experimental protocols for formulating both pressure-sensitive and two-component structural adhesives utilizing **Tris(6-isocyanatohexyl)isocyanurate**.

Core Chemistry and Signaling Pathway

Polyurethane adhesives are formed through the reaction of isocyanate groups (-NCO) with hydroxyl groups (-OH) from a polyol. **Tris(6-isocyanatohexyl)isocyanurate** acts as a cross-linking agent, forming a durable three-dimensional polymer network. The selection of the polyol component (e.g., polyester polyol, polyether polyol) allows for the tailoring of the adhesive's final properties, such as flexibility and chemical resistance.



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Caption: Polyurethane Formation Pathway.

Formulation of a Pressure-Sensitive Adhesive (PSA)

This section details the formulation of a tacky-free polyurethane pressure-sensitive adhesive, adapted from a study by Bae, J.-H., et al. (2021). The formulation's properties can be tuned by adjusting the ratio of hexamethylene diisocyanate (HDI) to its trimer, **Tris(6-isocyanatohexyl)isocyanurate**.

Materials and Formulation

Component	Role	Example Supplier
Poly(ethylene glycol) (PEG), MW 600	Polyol (Soft Segment)	Sigma-Aldrich
Polyoxyalkylene Polyol	Polyol (Soft Segment)	Dow
Hexamethylene Diisocyanate (HDI)	Isocyanate Monomer	Covestro
Tris(6-isocyanatohexyl)isocyanurate	Cross-linking Agent	Covestro (Desmodur N 3300)
1,4-Butanediol (1,4-BD)	Chain Extender	BASF

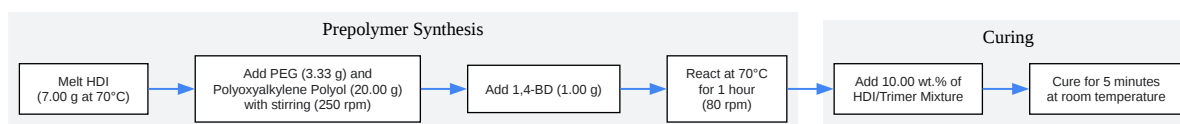
Table 1: Formulation of Polyurethane Prepolymer

Reactant	Amount
Hexamethylene Diisocyanate (HDI)	7.00 g
Poly(ethylene glycol) (PEG), MW 600	3.33 g
Polyoxyalkylene Polyol	20.00 g
1,4-Butanediol (1,4-BD)	1.00 g

Table 2: Curing Agent Composition

Component	Amount
HDI and Tris(6-isocyanatohexyl)isocyanurate mixture	10.00 wt.% of the prepolymer

Experimental Protocol



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Caption: PSA Synthesis Workflow.

- Prepolymer Synthesis:
 - In a 500 mL four-neck round-bottom glass reactor under a nitrogen purge, melt 7.00 g of HDI at 70°C.
 - Add 3.33 g of PEG (MW 600) and 20.00 g of polyoxyalkylene polyol under mechanical stirring at 250 rpm.

- Sequentially add 1.00 g of 1,4-butanediol (chain extender).
- Continue stirring the mixture at 70°C and 80 rpm for one hour to form the prepolymer.
- Adhesive Preparation:
 - Prepare a curing agent mixture of HDI and **Tris(6-isocyanatohexyl)isocyanurate**.
 - Add 10.00 wt.% of this curing agent mixture to the synthesized prepolymer.
 - Allow the mixture to cure for five minutes at room temperature before application.

Performance Data

The adhesive properties are highly dependent on the ratio of HDI to **Tris(6-isocyanatohexyl)isocyanurate** in the curing agent.^[2] An increase in the trimer content generally leads to a less tacky adhesive with lower peel strength but improved cohesion.^[2]

Table 3: Peel Strength of PSA on Glass Substrate

HDI / Trimer Ratio	180° Peel Force (N/cm)
9 / 1	2.89
8 / 2	Not specified
5 / 5	1.48

Formulation of a High-Performance Two-Component Adhesive

This section outlines the formulation of a high-performance two-component polyurethane adhesive based on examples provided in a patent by Hu et al. This type of adhesive is suitable for more demanding applications requiring high bond strength.

Materials and Formulation

Component A (Polyol Component): A mixture of various polyester polyols, chain extenders, and additives.

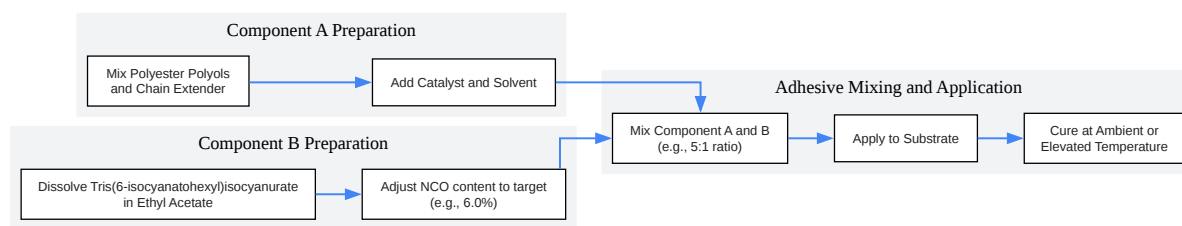
Component B (Isocyanate Component): A solution of **Tris(6-isocyanatohexyl)isocyanurate** in a suitable solvent.

Table 4: Example Formulation of a Two-Component Adhesive

Component	Role	Parts by Weight
Component A		
Polyester Polyol 1	Polyol	Varies
Polyester Polyol 2	Polyol	Varies
Chain Extender	Mechanical Properties	Varies
Catalyst (e.g., organic bismuth)	Curing Accelerator	0.003
Ethyl Acetate	Solvent	Varies
Component B		
Tris(6-isocyanatohexyl)isocyanurate	Cross-linking Agent	10
Ethyl Acetate	Solvent	63

The final NCO content of Component B is a critical parameter and is typically adjusted to a target value (e.g., 6.0%) by adding more or less solvent.

Experimental Protocol



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Caption: Two-Component Adhesive Workflow.

- Preparation of Component A (Polyol Component):
 - In a reaction vessel, thoroughly mix the specified polyester polyols and chain extender.
 - Add the catalyst and solvent, and mix until a homogeneous solution is obtained.
- Preparation of Component B (Isocyanate Component):
 - In a separate vessel, dissolve the **Tris(6-isocyanatohexyl)isocyanurate** in ethyl acetate.
 - Sample and test the NCO content, adjusting with ethyl acetate until the target concentration is reached.
- Mixing and Application:
 - Thoroughly mix Component A and Component B in the specified ratio (e.g., 5:1 by weight).
 - Apply the mixed adhesive to the substrate.
 - Allow the adhesive to cure at ambient temperature or accelerate the cure with elevated temperature as required for the specific application.

Performance Data

The performance of two-component polyurethane adhesives can be tailored by the choice of polyols and the NCO:OH ratio. While specific data for the exact formulation above is proprietary, typical performance characteristics for high-performance polyurethane adhesives are provided below.

Table 5: Typical Performance of Two-Component PU Adhesives

Property	Value	Test Method
Lap Shear Strength (Aluminum)	> 15 MPa	ASTM D1002
Peel Strength (Aluminum)	> 5 N/mm	ASTM D1876
Service Temperature Range	-40°C to 120°C	-
Curing Time (at 25°C)	24 hours to full strength	-

Characterization Protocols

Peel Strength Testing

- Standard: ASTM D1876 (T-Peel Test)
- Procedure:
 - Prepare bonded specimens of the desired substrates with the adhesive.
 - Allow the adhesive to cure fully under the specified conditions.
 - Mount the "legs" of the T-shaped specimen in the grips of a universal testing machine.
 - Pull the legs apart at a constant rate of crosshead motion.
 - Record the force required to peel the adhesive bond. The peel strength is typically reported in Newtons per millimeter (N/mm) or pounds per inch (ppi).

Lap Shear Strength Testing

- Standard: ASTM D1002
- Procedure:
 - Prepare single-lap-joint specimens of the substrates to be tested.
 - Apply the adhesive to the overlap area and assemble the joint.
 - Allow the adhesive to cure fully.
 - Mount the specimen in the grips of a universal testing machine.
 - Apply a tensile load to the specimen until failure.
 - The lap shear strength is calculated by dividing the maximum load by the overlap area and is reported in megapascals (MPa) or pounds per square inch (psi).

Thermal Analysis

- Thermogravimetric Analysis (TGA): To determine the thermal stability and decomposition temperature of the cured adhesive.
- Differential Scanning Calorimetry (DSC): To determine the glass transition temperature (T_g) and curing characteristics of the adhesive.

Safety and Handling

- **Tris(6-isocyanatohexyl)isocyanurate** and other isocyanates are sensitizers and can cause respiratory and skin irritation.
- Always work in a well-ventilated area and use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a respirator if ventilation is inadequate.
- Consult the Safety Data Sheet (SDS) for each component before use.

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